

Physical properties of 4-Fluoro-3-nitrobenzonitrile (melting point, solubility)

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Compound of Interest

Compound Name: 4-Fluoro-3-nitrobenzonitrile

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Technical Guide: Physicochemical Properties of 4-Fluoro-3-nitrobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4-Fluoro-3-nitrobenzonitrile**, a key intermediate in pharmaceutical and agrochemical synthesis. This document details its melting point and solubility, outlines general experimental protocols for their determination, and includes a visualization of its synthesis pathway.

Core Physical Properties

4-Fluoro-3-nitrobenzonitrile is a solid, appearing as a white to light yellow powder or crystalline substance.^[1] The key physical properties are summarized in the table below.

Property	Value	Source(s)
Melting Point	90.5-91.5 °C	[2][3]
	92 °C	[4]
	91.0 to 95.0 °C	
Water Solubility	Insoluble	[2][3][5][6][7]
Solubility in Organic Solvents	Soluble in common organic solvents such as dichloromethane and chloroform. Quantitative data is not readily available in the reviewed literature.	[8]

Experimental Protocols

While specific experimental determinations for the physical properties of **4-Fluoro-3-nitrobenzonitrile** are not detailed in the available literature, the following general protocols are standard for compounds of this nature.

Determination of Melting Point

The melting point of a solid organic compound like **4-Fluoro-3-nitrobenzonitrile** is typically determined using the capillary method with a melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of the dry, powdered **4-Fluoro-3-nitrobenzonitrile** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- Observation: The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle disappears (completion of melting) are recorded. This range represents the melting point of the substance. A narrow melting range is indicative of a pure compound.

Determination of Solubility

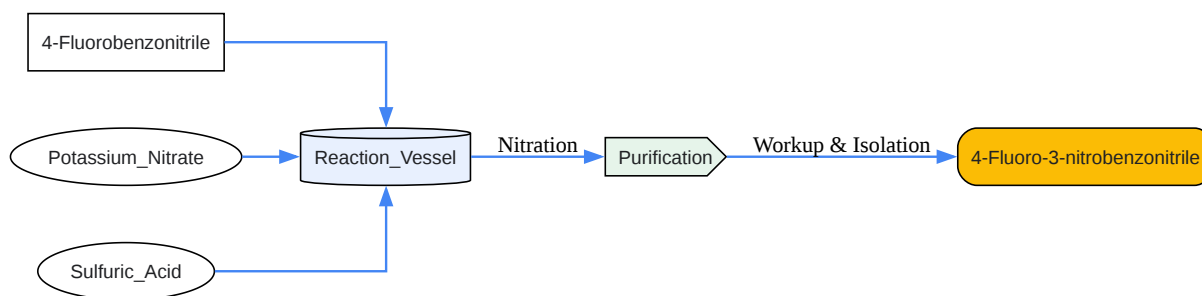
The solubility of a compound can be determined by the equilibrium saturation method.

Methodology:

- System Preparation: An excess amount of **4-Fluoro-3-nitrobenzonitrile** is added to a known volume of the desired solvent (e.g., water, ethanol, acetone) in a sealed container.
- Equilibration: The mixture is agitated (e.g., using a shaker or magnetic stirrer) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: The undissolved solid is separated from the saturated solution by filtration or centrifugation, ensuring that the temperature is maintained to prevent any change in solubility.
- Analysis: The concentration of **4-Fluoro-3-nitrobenzonitrile** in the clear, saturated solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Visible Spectroscopy. The solubility is then expressed in units such as g/100mL or mol/L.

Synthesis Workflow

4-Fluoro-3-nitrobenzonitrile is a valuable building block in organic synthesis. Its preparation is a key step in the development of more complex molecules for various applications, including pharmaceuticals and agrochemicals.^[1]



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Caption: Synthesis of **4-Fluoro-3-nitrobenzonitrile**.

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